

Personal protective equipment for handling Sonrotoclax

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Compound of Interest

Compound Name: Sonrotoclax

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Essential Safety and Handling Guide for Sonrotoclax

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for **Sonrotoclax**, an investigational small molecule B-cell lymphoma 2 (BCL2) inhibitor. Adherence to these guidelines is essential to minimize exposure risk and ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The appropriate PPE should be worn based on a risk assessment of the specific procedures being performed.^{[1][2]} **Sonrotoclax** is classified as harmful if swallowed and very toxic to aquatic life.^[3] As it is an antineoplastic agent, handling requires precautions to prevent exposure through skin contact, inhalation, or ingestion.^{[4][5]}

The following table summarizes the recommended PPE for handling **Sonrotoclax**.

Task	Recommended PPE	Rationale
Handling Intact Containers/Weighing Powder	- Two pairs of chemotherapy-rated nitrile gloves- Disposable gown or lab coat- Safety glasses with side shields	Prevents skin contact with trace amounts of the compound and protects eyes from dust particles.[1][2]
Preparing Solutions (Compounding)	- Two pairs of chemotherapy-rated nitrile gloves- Impermeable, disposable gown- Safety glasses with side shields or goggles- Use of a ventilated enclosure (e.g., chemical fume hood)	Minimizes inhalation of aerosols and protects against splashes.[3][6] An appropriate exhaust ventilation system is crucial.[6]
Administering the Compound (In Vitro/In Vivo)	- A single pair of chemotherapy-rated nitrile gloves- Disposable gown or lab coat- Safety glasses	Protects against accidental splashes and direct contact during experimental procedures.
Handling Contaminated Waste	- Two pairs of chemotherapy-rated nitrile gloves- Disposable gown	Prevents exposure during the collection and disposal of contaminated materials.[4]
Cleaning Spills	- Two pairs of chemotherapy-rated nitrile gloves- Impermeable, disposable gown- Safety glasses or goggles- N95 Respirator (for powder spills)	Provides comprehensive protection during cleanup of potentially hazardous spills.[4]

Operational Plan: Handling and Solution Preparation

Storage:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[6]
- In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[6][7]

Experimental Protocol: Stock Solution Preparation

The following is a detailed methodology for preparing a **Sonrotoclax** stock solution, as cited in experimental literature.^[7]

Objective: To prepare a 2.5 mg/mL clear solution of **Sonrotoclax**.

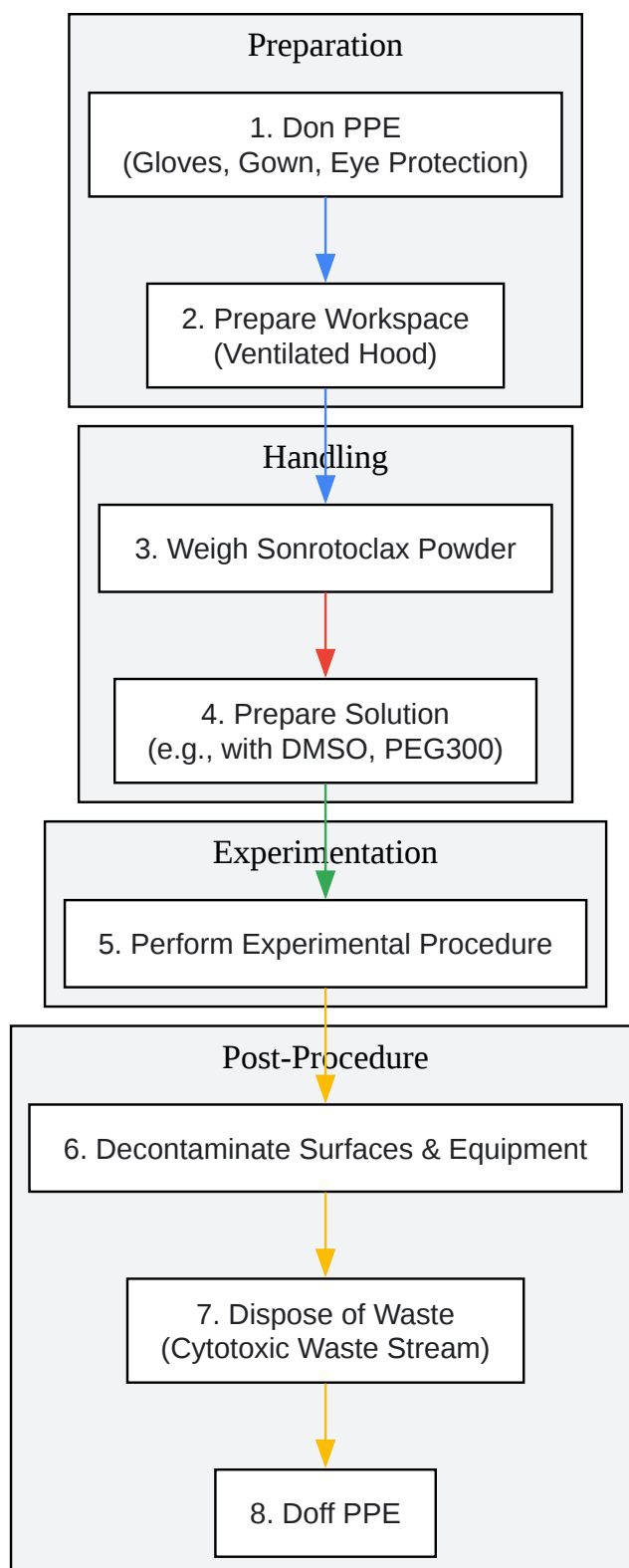
Materials:

- **Sonrotoclax** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% sodium chloride in ddH₂O)

Procedure:

- Prepare a 25.0 mg/mL stock solution of **Sonrotoclax** in DMSO.
- To prepare a 1 mL working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300.
- Mix the solution thoroughly until it is even.
- Add 50 µL of Tween-80 to the mixture and mix again until even.
- Add 450 µL of Saline to adjust the final volume to 1 mL.

Workflow for Safe Handling of Sonrotoclax



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Caption: Workflow for the safe handling of **Sonrotoclax**.

Disposal and Spill Management Plan

Disposal:

- Dispose of unused **Sonrotoclax** and all contaminated materials (e.g., vials, pipette tips, gloves, gowns) as cytotoxic waste in an approved waste disposal plant.[\[3\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Spill Management:

- Evacuate: Immediately alert others and evacuate the affected area to prevent further exposure.[\[6\]](#)
- Contain: Prevent the spill from spreading. For liquid spills, absorb with an inert material like diatomite.[\[6\]](#)
- Decontaminate: Wearing full PPE, decontaminate surfaces and equipment by scrubbing with alcohol.[\[6\]](#)
- Dispose: Collect all contaminated materials and dispose of them as cytotoxic waste.[\[3\]](#)[\[6\]](#)

First Aid Measures

In the event of accidental exposure, follow these immediate first aid procedures.[\[3\]](#)[\[6\]](#)

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart. Seek prompt medical attention.[\[3\]](#)[\[6\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin thoroughly with large amounts of water. Call a physician.[\[3\]](#)[\[6\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support but avoid mouth-to-mouth resuscitation.[\[3\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician immediately.[\[3\]](#)[\[6\]](#)

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